

# In-Situ XPS Analysis of Rhenium Oxide Catalysts: A Comparative Guide

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## Compound of Interest

Compound Name: *Rhenium(VII) oxide*

Cat. No.: *B075600*

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This guide provides a comparative analysis of Rhenium oxide ( $\text{ReO}_x$ ) catalysts investigated through in-situ X-ray Photoelectron Spectroscopy (XPS) during various catalytic reactions. It is designed to offer researchers and scientists an objective overview of the performance and surface chemistry of these catalysts under reaction conditions, with a focus on experimental data and methodologies.

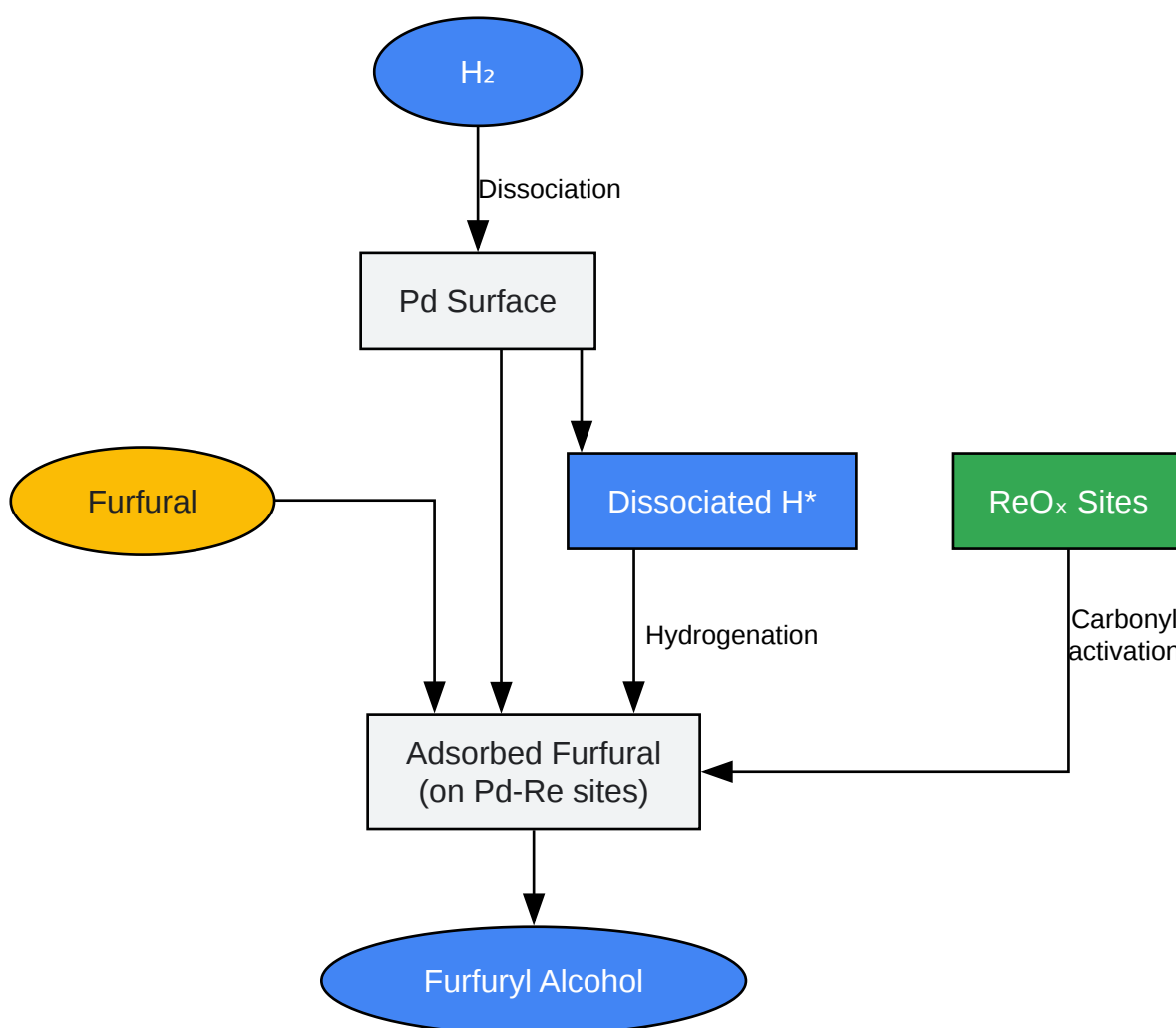
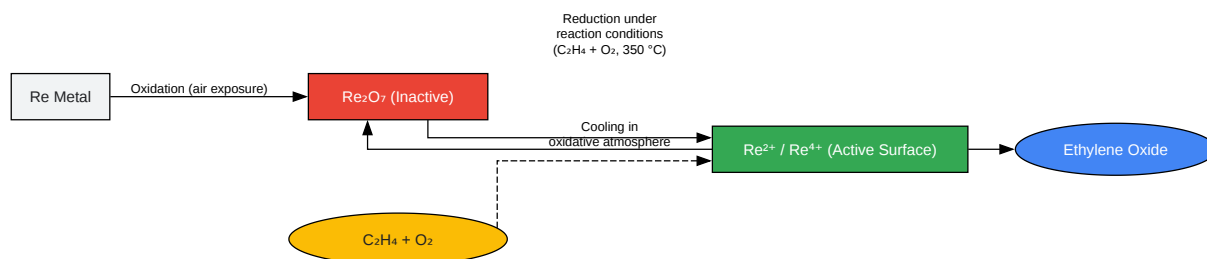
## Ethylene Partial Oxidation

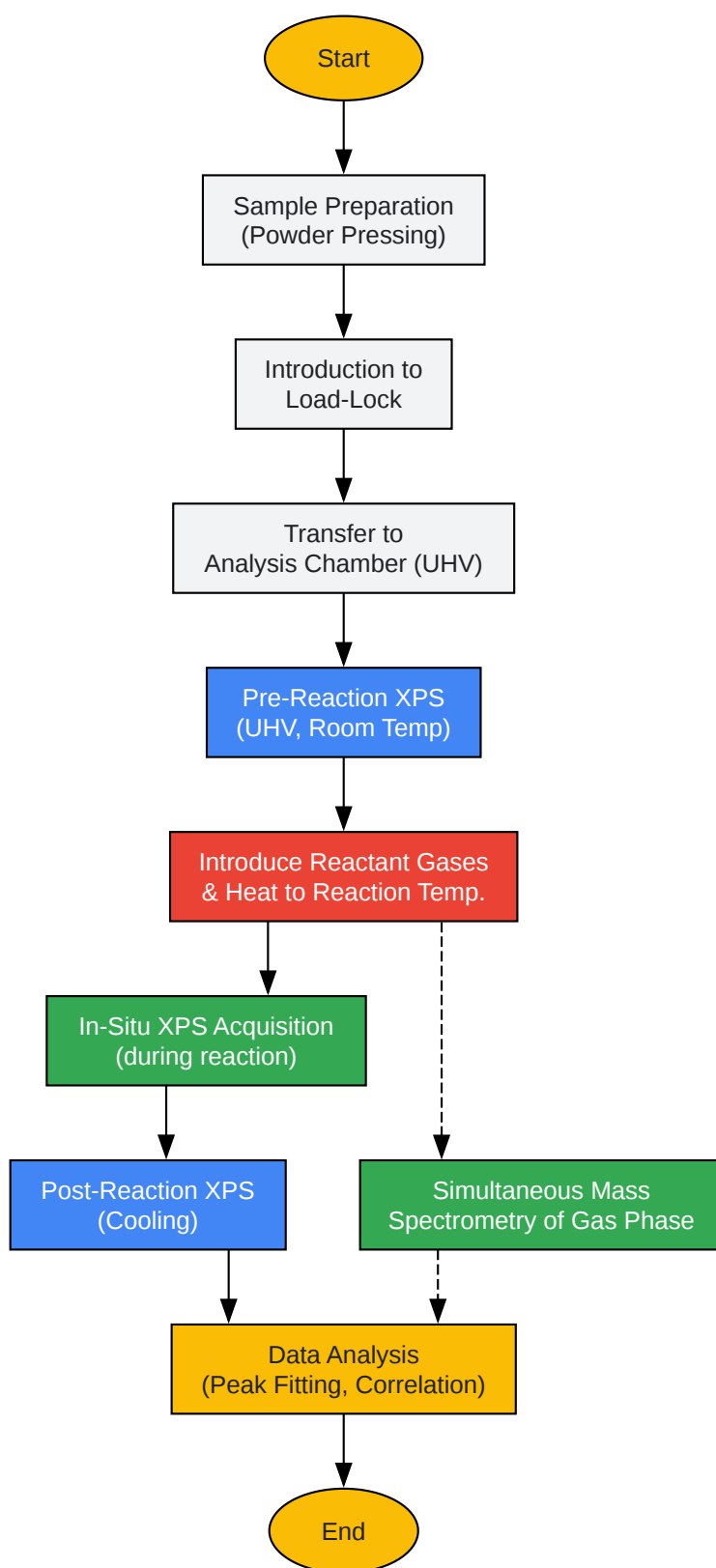
Rhenium-based catalysts have been explored as promoters or active phases for the partial oxidation of ethylene to ethylene oxide. In-situ XPS studies have been instrumental in identifying the active rhenium species under reaction conditions.

While direct quantitative comparisons with other catalysts under identical in-situ XPS conditions are limited in the published literature, the following table summarizes the key findings for Rhenium oxide catalysts from seminal studies.

Catalyst System	Reaction Conditions	Key In-Situ XPS Findings	Implied Active Species	Reference
Rhenium Foil	0.3 mbar (O <sub>2</sub> + C <sub>2</sub> H <sub>4</sub> ), 350 °C	<p>The active surface consists mainly of Re<sup>2+</sup> and small amounts of Re<sup>4+</sup> species. No bulk-stable oxides (Re<sub>2</sub>O<sub>7</sub>, ReO<sub>3</sub>, ReO<sub>2</sub>) were observed during the reaction. Re<sub>2</sub>O<sub>7</sub> forms on the surface when the catalyst is cooled and inactive.</p>	Re <sup>2+</sup> and Re <sup>4+</sup> species	[1][2]

The in-situ XPS findings suggest a dynamic surface where higher oxidation states of rhenium are reduced to lower oxidation states under reaction conditions, which then act as the catalytic sites.





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## References

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